

Application Notes and Protocols: SP-100030

Stock Solution Preparation and Storage

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Compound of Interest

Compound Name: SP-100030

Cat. No.: B1682160

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Audience: Researchers, scientists, and drug development professionals.

Introduction

SP-100030 is a potent, cell-permeable dual inhibitor of the transcription factors Activator Protein-1 (AP-1) and Nuclear Factor-kappa B (NF-κB), with IC₅₀ values of 50 nM for both.^{[1][2]} It has been shown to suppress the expression of various cytokines, including IL-2, IL-8, and TNF-α, in T-cell lines.^{[1][2]} These characteristics make **SP-100030** a valuable tool in immunology and inflammation research. This document provides detailed protocols for the preparation and storage of **SP-100030** stock solutions to ensure its stability and efficacy in experimental settings.

Physicochemical and Solubility Data

Proper handling and storage of **SP-100030** are critical for maintaining its biological activity. The following table summarizes the key physicochemical properties and solubility information for **SP-100030**.

Property	Value	Source
Molecular Weight	437.65 g/mol	[1][2]
Formula	C ₁₄ H ₅ ClF ₉ N ₃ O	[1][2]
CAS Number	154563-54-9	[1][2]
Appearance	Off-white to light yellow solid	[1]
Purity	≥98% (HPLC)	[2]
Solubility in DMSO	50 mg/mL (114.25 mM)	[1]
43.76 mg/mL (100 mM)	[2]	
100 mg/mL	[3][4]	
Solubility in Ethanol	43.76 mg/mL (100 mM)	[2]

Experimental Protocols

Protocol 1: Preparation of a 10 mM SP-100030 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **SP-100030** in dimethyl sulfoxide (DMSO).

Materials:

- **SP-100030** powder
- Anhydrous/sterile Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene tubes (1.5 mL or 2 mL)
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Ultrasonic bath (optional, for enhancing solubility)

Procedure:

- **Equilibration:** Allow the vial of **SP-100030** powder to equilibrate to room temperature for 15-20 minutes before opening to prevent condensation of moisture.
- **Weighing:** Accurately weigh the desired amount of **SP-100030** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, you will need 4.38 mg of **SP-100030** (Molecular Weight: 437.65 g/mol).
- **Solvent Addition:** Add the calculated volume of fresh, anhydrous DMSO to the tube containing the **SP-100030** powder. For 4.38 mg of **SP-100030**, add 1 mL of DMSO.
- **Dissolution:** Cap the tube tightly and vortex thoroughly for 1-2 minutes to dissolve the compound. If necessary, use an ultrasonic bath for a few minutes to aid dissolution.^[1] Visually inspect the solution to ensure there are no undissolved particles.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile polypropylene microcentrifuge tubes.^{[1][3]}
- **Labeling and Storage:** Clearly label each aliquot with the compound name, concentration, date of preparation, and solvent. Store the aliquots at the recommended temperature (see storage protocol below).

Protocol 2: Storage and Stability of SP-100030 Stock Solutions

Proper storage is essential to maintain the stability and activity of **SP-100030**.

Storage Conditions for Solid Compound:

Temperature	Duration	Source
-20°C	3 years	^[1]
+4°C	2 years	^[1]

Storage Conditions for Stock Solutions in Solvent:

Temperature	Duration	Source
-80°C	6 months	[1]
-70°C	Up to 6 months	[3]
-20°C	1 month	[1]

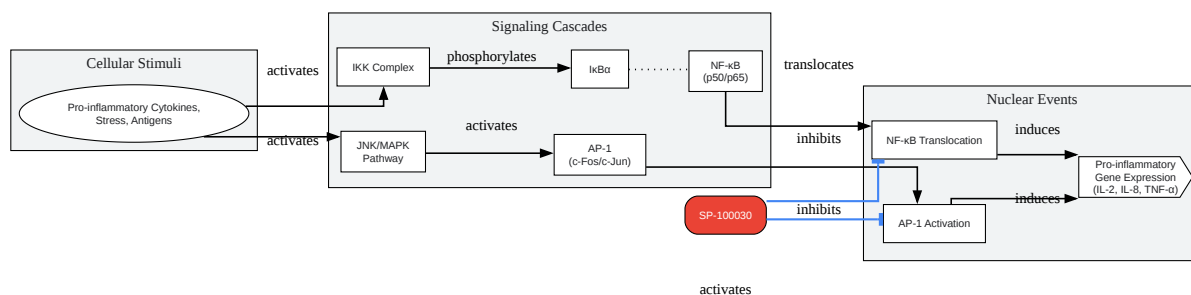
Key Storage Recommendations:

- Avoid Repeated Freeze-Thaw Cycles: Aliquoting the stock solution is highly recommended to prevent degradation.[\[1\]](#)
- Protect from Light: Store the solid compound and stock solutions protected from light.[\[4\]](#)
- Use Fresh Solvent: It is recommended to use fresh, high-purity DMSO for reconstitution.[\[3\]](#)

Visualizations

Signaling Pathway Inhibition by SP-100030

The following diagram illustrates the inhibitory effect of **SP-100030** on the NF-κB and AP-1 signaling pathways.

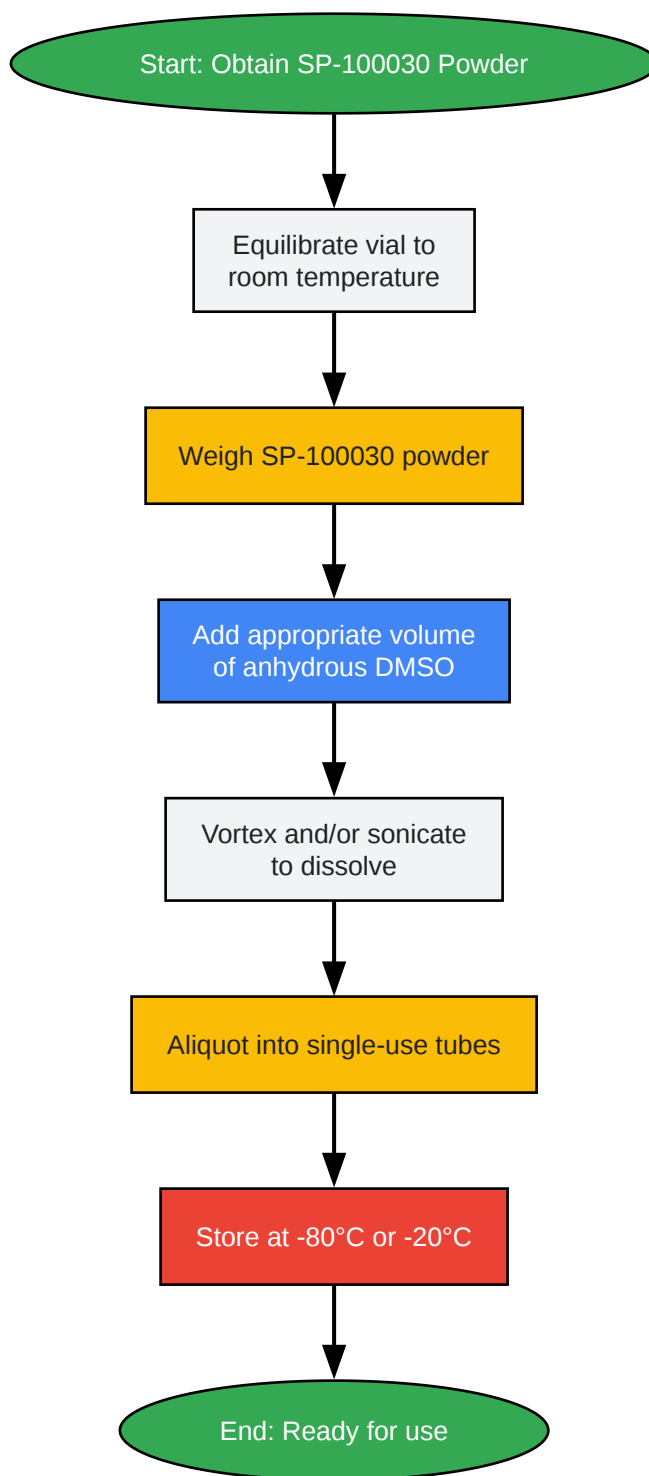


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Caption: Inhibition of NF-κB and AP-1 pathways by **SP-100030**.

Experimental Workflow: **SP-100030** Stock Solution Preparation

The diagram below outlines the workflow for preparing a stock solution of **SP-100030**.



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Caption: Workflow for **SP-100030** stock solution preparation.

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